

An In-depth Technical Guide to 2-Chlorobenzoselenazole and Its Analogs

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Compound of Interest

Compound Name: Benzoselenazole, 2-chloro-

Cat. No.: B15435859

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 2-chlorobenzoselenazole, a heterocyclic organoselenium compound. Due to the limited availability of data for this specific molecule, this guide also includes comparative information for its well-characterized sulfur analog, 2-chlorobenzothiazole. The content herein is intended to serve as a foundational resource for researchers interested in the synthesis, properties, and potential applications of benzoselenazoles.

Physicochemical Properties

A specific CAS (Chemical Abstracts Service) registry number for 2-chlorobenzoselenazole could not be retrieved from available databases, suggesting it is a novel or less-documented compound. However, its molecular weight has been calculated based on its chemical formula. For comparative purposes, the properties of 2-chlorobenzothiazole are also presented.

Property	2-Chlorobenzoselenazole (Calculated)	2-Chlorobenzothiazole[1] [2][3][4][5][6][7]
Molecular Formula	C ₇ H ₄ ClNSe	C ₇ H ₄ ClNS
Molecular Weight	216.53 g/mol	169.63 g/mol [1][2][3][4][5][6] [7]
CAS Number	Not Found	615-20-3[1][2][3][4][5][6][7]

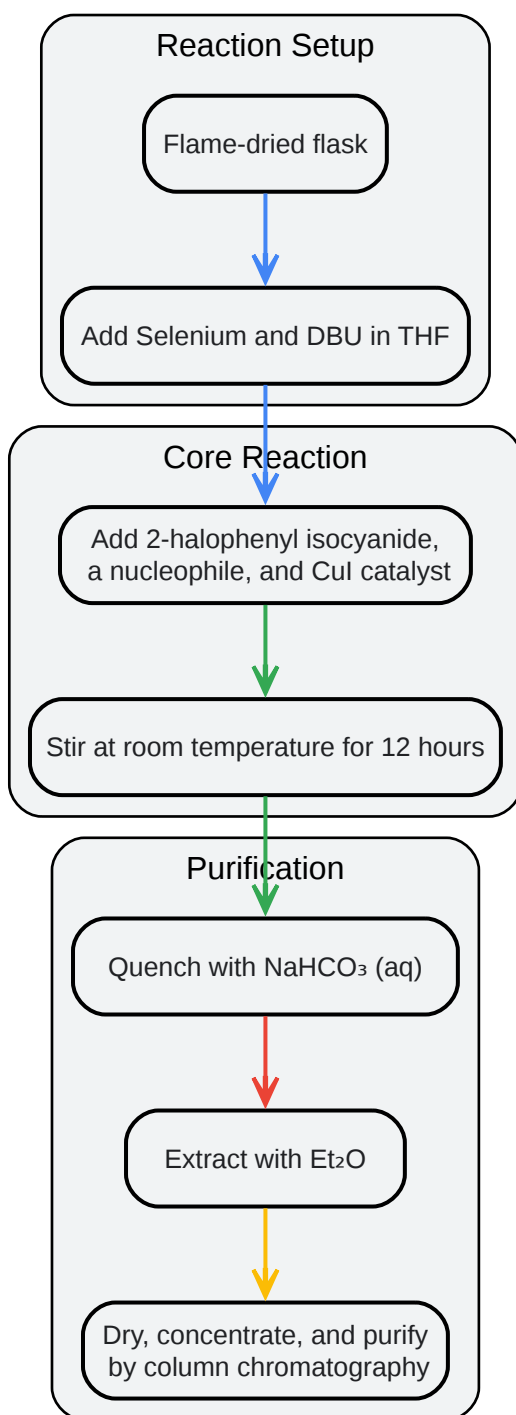
Synthesis of Benzoselenazoles: An Exemplary Protocol

While a specific protocol for the synthesis of 2-chlorobenzoselenazole is not readily available in the literature, a general and efficient method for the synthesis of substituted benzoselenazoles involves the copper-catalyzed reaction of 2-halophenyl isocyanides with selenium and a nucleophile.^[8] This approach provides a practical route to various benzoselenazole derivatives.

Experimental Protocol: Copper(I)-Catalyzed Synthesis of 2-(1-Piperidyl)-1,3-benzoselenazole^[8]

- **Preparation:** A flame-dried flask is charged with selenium (1.0 mmol) and 1,8-diazabicyclo[5.4.0]undec-7-ene (DBU) (1.0 mmol) in tetrahydrofuran (THF) (3 mL).
- **Addition of Reactants:** To this mixture, 2-bromophenyl isocyanide (1.1 mmol), piperidine (1.2 mmol), and copper(I) iodide (CuI) (0.01 mmol) are added at room temperature.
- **Reaction:** The reaction mixture is stirred for 12 hours at room temperature.
- **Work-up:** The mixture is then poured into a saturated aqueous solution of sodium bicarbonate (NaHCO_3) and extracted with diethyl ether (Et_2O).
- **Purification:** The organic layer is dried over anhydrous magnesium sulfate (MgSO_4), filtered, and the solvent is removed under reduced pressure. The crude product is then purified by column chromatography on silica gel.

Below is a generalized workflow for the synthesis of substituted benzoselenazoles.



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A generalized workflow for the synthesis of substituted benzoselenazoles.

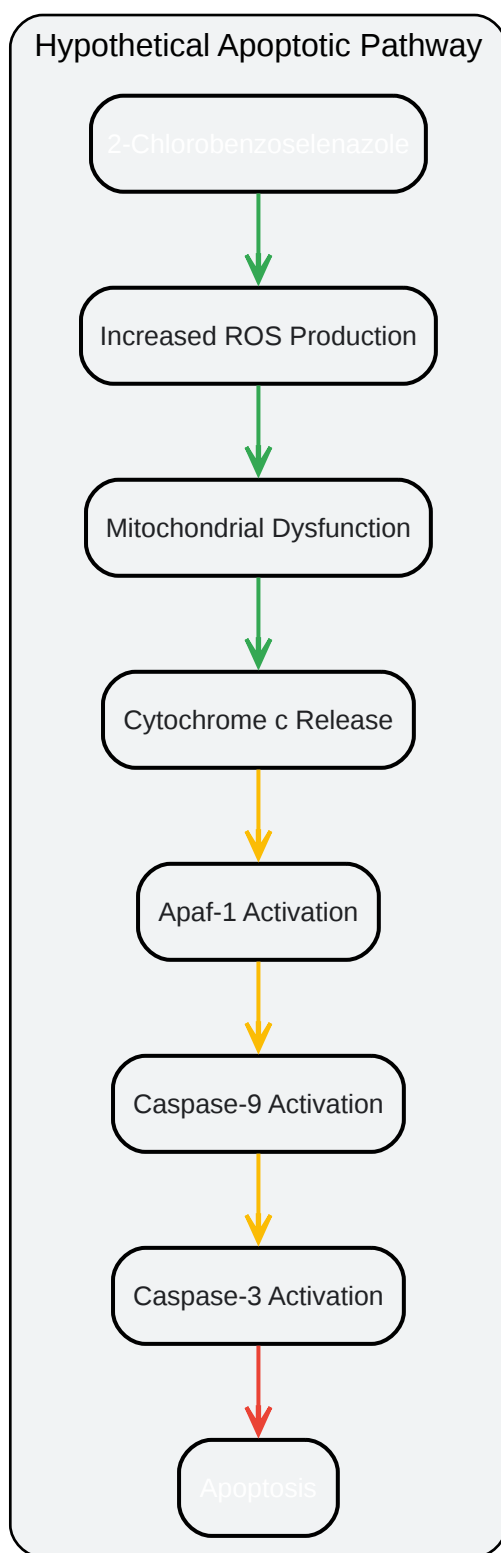
Potential Biological Activities of Benzoselenazoles

Benzoselenazoles are a class of organoselenium compounds that have garnered significant interest due to their diverse biological activities. While research on 2-chlorobenzoselenazole is limited, the broader class of benzoselenazoles has been reported to exhibit a range of pharmacological properties, including antioxidant, antitumor, and antibacterial effects.^{[9][10][11]} The incorporation of selenium into heterocyclic structures can significantly influence their biological activity.

The potential therapeutic applications of benzoselenazoles stem from their unique redox properties and their ability to interact with various biological targets. For instance, some organoselenium compounds are known to inhibit enzymes such as thioredoxin reductase, which is a key player in cellular redox balance.^{[12][13]}

Illustrative Signaling Pathway

Given the nascent stage of research on 2-chlorobenzoselenazole, a specific signaling pathway modulated by this compound has not been elucidated. However, based on the known activities of related heterocyclic compounds and organoselenium agents, a hypothetical signaling pathway is presented below to illustrate a potential mechanism of action, such as the induction of apoptosis in cancer cells through the generation of reactive oxygen species (ROS) and subsequent activation of caspase cascades.



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